Proper Disposal Procedures for Atrasentan Hydrochloride

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Compound of Interest	
Compound Name:	*Atrasentan Hydrochloride*
CAS No.:	*2984284-99-1*
Cat. No.:	*B10782071*

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The following guidelines provide essential safety and logistical information for the proper disposal of **Atrasentan Hydrochloride**, tailored for research, scientific, and drug development professionals. Adherence to these procedures is critical for ensuring laboratory safety, environmental protection, and regulatory compliance.

Core Principles and Regulatory Overview

Proper disposal of **Atrasentan Hydrochloride**, as with any laboratory chemical, is governed by a hierarchy of regulations. In the United States, the primary federal regulation is the Resource Conservation and Recovery Act (RCRA), administered by the Environmental Protection Agency (EPA).[1][2] A key recent development is the Hazardous Waste Pharmaceuticals Final Rule (40 CFR Part 266 Subpart P), which expressly prohibits the sewering of hazardous waste pharmaceuticals.[3][4]

It is imperative to treat **Atrasentan Hydrochloride** as a potentially hazardous waste unless officially determined otherwise by your institution's Environmental Health and Safety (EHS) department. Do not discharge **Atrasentan Hydrochloride** or its containers into sewer systems or contaminate water, foodstuffs, or feed.[5]

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Step-by-Step Disposal Protocol

This protocol outlines the standard operating procedure for the disposal of **Atrasentan Hydrochloride** waste, including pure (unused) product, contaminated labware, and empty containers.

Step 1: Waste Characterization and Segregation

- Consult Safety Data Sheet (SDS): Always review the most current SDS for **Atrasentan Hydrochloride**. Section 13 of the SDS provides manufacturer-specific disposal considerations.[6]
- Contact EHS: Your institution's EHS office is the definitive authority for waste characterization. Contact them to determine if **Atrasentan Hydrochloride** is classified as a regulated hazardous waste at your facility.
- Segregate Waste: Collect all **Atrasentan Hydrochloride** waste separately from other chemical and regular trash streams. This includes stock material, contaminated personal protective equipment (PPE), and spill cleanup debris.[7]

Step 2: Containment and Labeling

- Use Appropriate Containers: Place **Atrasentan Hydrochloride** waste into a suitable, sealed, and leak-proof container.[5][8][9] The container must be compatible with the chemical.
- Label Clearly: The container must be clearly labeled with its contents. Use your institution's official hazardous waste tags. At a minimum, the label should state "Hazardous Waste - **Atrasentan Hydrochloride**".

Step 3: Managing Spills and Contaminated Materials

- Contain the Spill: In case of a spill, prevent further leakage if it is safe to do so.[6][8]
- Absorb and Collect: Use an inert, absorbent material (e.g., diatomite, universal binders) to collect the spilled substance.[6] Avoid generating dust.[5][8]
- Decontaminate: Clean the affected surfaces. The SDS may recommend a specific decontamination procedure, such as scrubbing with alcohol.[6]

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- Dispose of Cleanup Materials: All materials used for spill cleanup (absorbents, PPE, etc.) must be collected, contained, and disposed of as **Atrasentan Hydrochloride** waste.[10]

Step 4: Arranging for Final Disposal

- Schedule a Pickup: Contact your institution's EHS department to schedule a pickup for the hazardous waste container.

- Professional Disposal: The ultimate disposal method for **Atrasentan Hydrochloride** should be through a licensed chemical destruction facility.[5] The most commonly recommended method is controlled incineration in a furnace equipped with an afterburner and flue gas scrubbing to handle emissions.[5][11]

Disposal of Empty Containers

The disposal of containers that previously held **Atrasentan Hydrochloride** depends on whether they are considered "RCRA empty." This standard is critical for determining if the container itself must be treated as hazardous waste.

Waste Stream	Criteria for "RCRA Empty"	Disposal Procedure
Non-Acutely Hazardous Waste Containers	All material has been removed by pouring, pumping, or aspirating, and no more than 2.5 cm (1 inch) of residue remains, OR no more than 3% by weight of the total capacity of the container remains.	If "RCRA empty," the container may be disposed of as non-hazardous waste (e.g., regular trash or recycling), provided any labels are defaced.[12]
Acutely Hazardous (P-Listed) Waste Containers	The container must be triple-rinsed with a solvent capable of removing the substance. The rinsate must be collected and managed as hazardous waste.	After proper rinsing, the container can be managed as non-hazardous waste.[12]

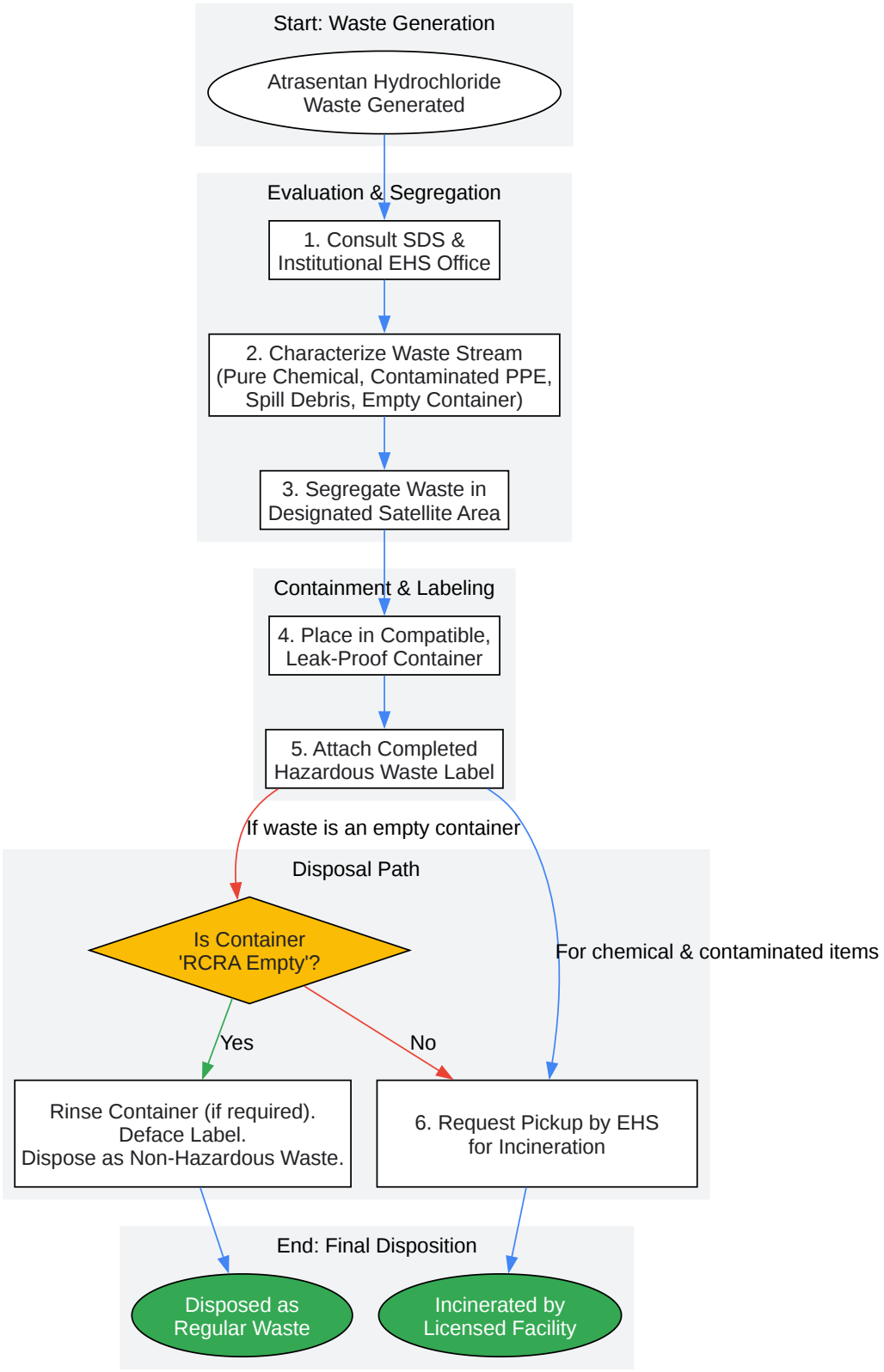
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Note: **Atrasentan Hydrochloride** is not typically classified as a P-listed (acutely hazardous) waste. However, institutional policies may vary, and consultation with EHS is required.

Disposal Workflow

The following diagram outlines the decision-making process for the proper disposal of **Atrasentan Hydrochloride** waste in a laboratory setting.

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Caption: Decision workflow for **Atrasentan Hydrochloride** disposal.

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